

A Comprehensive Technical Guide to the Physical Properties of 1,11-Undecanediol

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Compound of Interest

Compound Name: Undecane-1,11-diol

Cat. No.: B1200210

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the core physical properties of 1,11-undecanediol (CAS No. 765-04-8), a long-chain aliphatic diol.^[1] This document is intended for researchers, scientists, and professionals in drug development who utilize such specialty chemicals. The guide compiles essential quantitative data into structured tables for ease of reference and comparison. Furthermore, it outlines detailed experimental protocols for the determination of key physical characteristics and includes visualizations to illustrate fundamental concepts and workflows relevant to the characterization of this compound.

Chemical Identity and Structure

1,11-Undecanediol, also known as undecamethylene glycol, is a linear diol with a backbone of eleven carbon atoms and hydroxyl groups at the terminal positions (C1 and C11). Its molecular formula is $C_{11}H_{24}O_2$.^{[2][3][4]} The presence of two hydroxyl groups allows for hydrogen bonding, significantly influencing its physical properties, such as a higher boiling point and melting point compared to its corresponding alkane.

Table 1: General and Chemical Identifiers for 1,11-Undecanediol

Identifier	Value
IUPAC Name	undecane-1,11-diol[5]
Synonyms	1,11-Undecanediol, Undecamethylene glycol
CAS Number	765-04-8[1][2][3][5]
Molecular Formula	C ₁₁ H ₂₄ O ₂ [2][3][4]
Molecular Weight	188.31 g/mol [2][4]
SMILES	OCCCCCCCCCCCCO
InChI Key	XSMIOONHPKRREI-UHFFFAOYSA-N

Physical and Thermodynamic Properties

The physical state of 1,11-undecanediol at standard conditions is a white crystalline powder or solid.[2][3] Its properties are characteristic of long-chain alcohols, reflecting a balance between the nonpolar alkyl chain and the polar hydroxyl end groups.

Table 2: Key Physical and Thermodynamic Properties of 1,11-Undecanediol

Property	Value	Unit	Notes
Melting Point	61.0 - 65.0[6]	°C	Some sources cite 80-82°C[2]
Boiling Point	318.7[3]	°C	At 760 mmHg
Density	0.918[3]	g/cm ³	Some sources report 0.98 g/cm ³ at 20°C[2]
Flash Point	146.4[1][3]	°C	
Refractive Index	1.459[1][3]		
Vapor Pressure	0.0±1.5	mmHg	At 25°C (Predicted)[1]
Enthalpy of Fusion	45.9	kJ/mol	
pKa	14.90±0.10	Predicted[5]	

Table 3: Solubility Profile of 1,11-Undecanediol

Solvent	Solubility	Reference
Water	Slightly soluble	[2]
Ethanol	Soluble	[2]
Acetone	Soluble	[2]
Chloroform	Slightly soluble	
Methanol	Slightly soluble	

Spectral Data

Spectroscopic data is crucial for the structural confirmation and purity assessment of 1,11-undecanediol.

Table 4: Summary of Spectral Data for 1,11-Undecanediol

Technique	Key Features and Observations
^1H NMR	Signals corresponding to hydroxyl protons (variable, dependent on solvent and concentration) and methylene protons along the carbon chain.
^{13}C NMR	Signals for the eleven distinct carbon environments.
IR Spectroscopy	A broad, strong absorption band in the 3200-3600 cm^{-1} region, characteristic of O-H stretching from hydrogen-bonded hydroxyl groups. C-H stretching vibrations are observed in the 2800-3000 cm^{-1} range.
Mass Spectrometry	The molecular ion peak (M^+) is expected at m/z 188, corresponding to the molecular weight.

Experimental Protocols

The following sections detail generalized, standard laboratory procedures for determining the key physical properties of a solid organic compound like 1,11-undecanediol.

Melting Point Determination (Capillary Method)

The melting point is a fundamental property for assessing the purity of a crystalline solid.

- **Sample Preparation:** A small amount of finely powdered, dry 1,11-undecanediol is packed into a capillary tube to a height of 1-2 mm.[\[2\]](#)[\[5\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[2\]](#) This assembly is then placed in a melting point apparatus (e.g., a Thiele tube with heating oil or a digital melting point device).
- **Measurement:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[\[7\]](#)
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid mass turns into a clear liquid (T2).[\[5\]](#)[\[7\]](#) The melting point is reported as the range T1-T2.[\[2\]](#) A sharp melting range (e.g., 0.5-1.0°C) is indicative of high purity.

Boiling Point Determination (Thiele Tube Method)

For high-boiling point liquids or solids that can be melted, this micro method is effective.

- **Sample Preparation:** A small amount of 1,11-undecanediol (a few milliliters) is placed into a small test tube.[\[8\]](#) A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[\[9\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[\[9\]](#)[\[10\]](#)
- **Measurement:** The Thiele tube is heated gently.[\[9\]](#) As the temperature rises, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.[\[10\]](#)[\[11\]](#)

- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[11\]](#)

Solubility Determination

- **Sample Preparation:** A small, measured amount of 1,11-undecanediol (e.g., 25 mg) is placed in a test tube.[\[12\]](#)
- **Solvent Addition:** A measured volume of the desired solvent (e.g., 0.75 mL) is added in portions to the test tube.[\[12\]](#)
- **Observation:** After each addition, the tube is vigorously shaken.[\[3\]](#)[\[13\]](#) The compound is classified as soluble if it completely dissolves to form a clear solution. If the compound does not dissolve in a given solvent, its insolubility is noted.

Infrared (IR) Spectroscopy (Thin Solid Film Method)

- **Sample Preparation:** A small amount of 1,11-undecanediol is dissolved in a few drops of a volatile solvent (e.g., acetone or methylene chloride).[\[1\]](#)
- **Film Deposition:** A drop of this solution is placed onto a clean, dry salt plate (e.g., NaCl).[\[1\]](#) The solvent is allowed to evaporate completely, leaving a thin film of the solid compound on the plate.[\[1\]](#)
- **Spectral Acquisition:** The salt plate is placed in the sample holder of an FT-IR spectrometer. The background is collected first, followed by the sample spectrum.[\[14\]](#)
- **Data Analysis:** The resulting spectrum is analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule.[\[15\]](#)

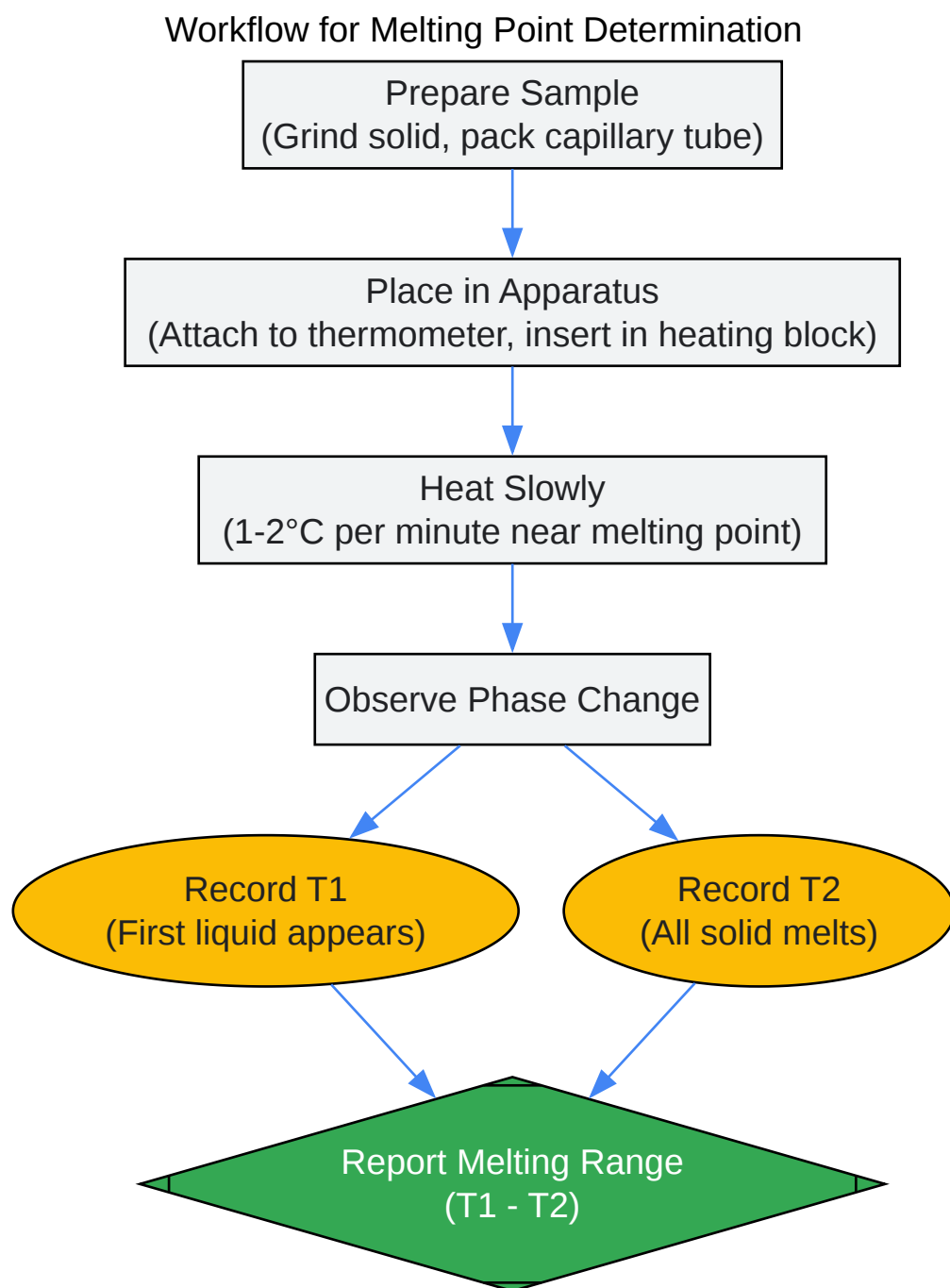
Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** For ^1H NMR, approximately 5-25 mg of 1,11-undecanediol is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube.[\[16\]](#) For ^{13}C NMR, a more concentrated solution (50-100 mg) may be required.[\[16\]](#)

- **Filtration:** To ensure a high-quality spectrum, the solution should be filtered through a small plug of glass wool in a Pasteur pipette into the NMR tube to remove any particulate matter.
- **Spectral Acquisition:** The NMR tube is placed in the spectrometer, and the data is acquired. Modern NMR experiments are automated, but parameters can be adjusted to optimize the results.
- **Data Analysis:** The resulting spectrum is analyzed for chemical shifts, integration (for ^1H NMR), and splitting patterns to elucidate the molecular structure.[\[17\]](#)

Visualizations

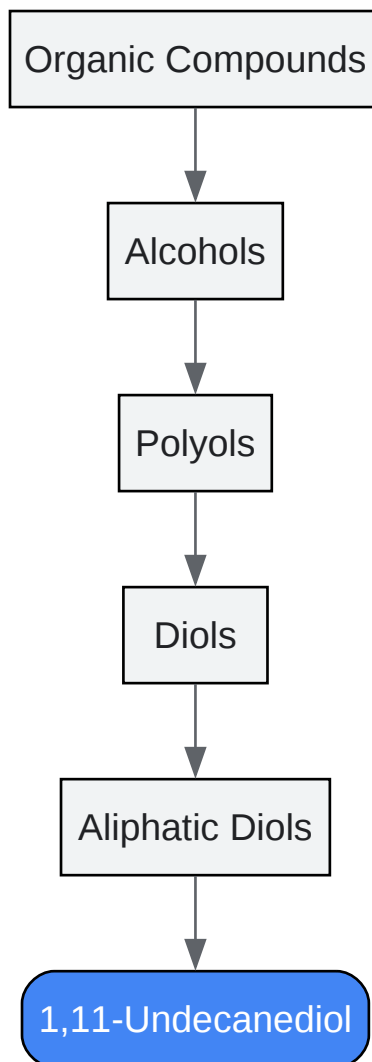
The following diagrams illustrate key concepts and workflows relevant to the characterization of 1,11-undecanediol.



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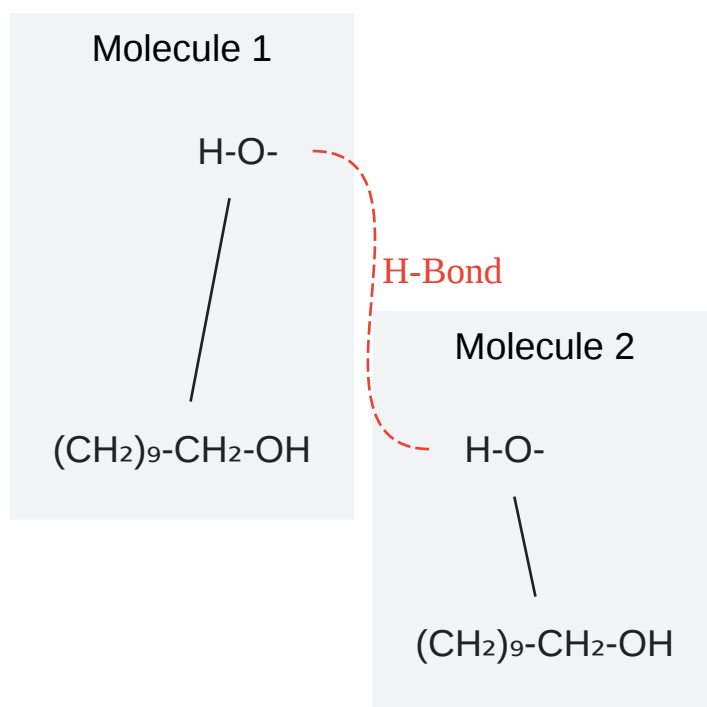
Caption: A flowchart of the experimental workflow for determining the melting point of a solid organic compound.

Classification of 1,11-Undecanediol

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Caption: A hierarchical diagram showing the chemical classification of 1,11-undecanediol.

Intermolecular Hydrogen Bonding in Diols



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Caption: A diagram illustrating the concept of intermolecular hydrogen bonding between two diol molecules.

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